

Operational Safety & Disposal Guide: Butan-1-ol & Hafnium

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Compound of Interest

Compound Name: *Butan-1-ol;hafnium*

CAS No.: 22411-22-9

Cat. No.: B1602907

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Executive Safety Directive

This guide addresses the distinct and intersectional hazards of Butan-1-ol (n-Butanol) and Hafnium (Hf).[1] While Butan-1-ol presents standard flammability risks, Hafnium poses a severe pyrophoric hazard in its particulate form.[1]

CRITICAL WARNING: Never commingle Hafnium fines with flammable solvents (like Butan-1-ol) in general waste streams.[1][2] Hafnium powder can auto-ignite at room temperature; if solvated in a flammable liquid, this ignition triggers a catastrophic Class B/D hybrid fire that standard lab extinguishers cannot suppress.

Butan-1-ol (n-Butanol): Solvent Management

CAS: 71-36-3 | Flash Point: 35°C (95°F) | RCRA Code: U031 (Pure), D001 (Ignitable)[1][2]

Butan-1-ol is a CNS depressant and a moderate fire hazard.[1][2] In a drug development context, it is often used as an extraction solvent or a reactant.

Disposal Logic & Segregation

Unlike lower alcohols (methanol/ethanol), Butan-1-ol has a higher boiling point (117.7°C) and lower volatility, meaning spills linger longer, extending the flammability window.

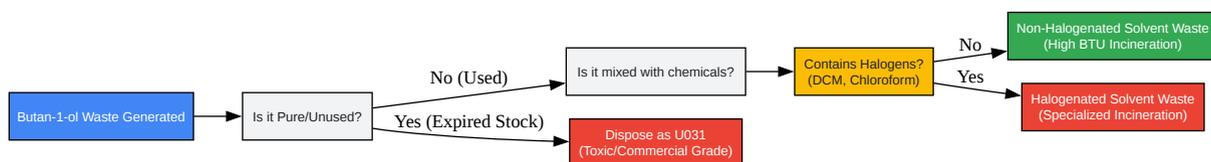
The "Halogen Rule":

- Non-Halogenated Stream: If Butan-1-ol is mixed with other non-halogenated solvents (Acetone, Hexane), it goes to the Red Can (Flammable Solvents).[1]
- Halogenated Stream: If mixed with DCM or Chloroform, it must go to the Yellow Can (Halogenated Waste). Note: Butanol increases the flammability of halogenated waste, which is normally less flammable.

Quantitative Profile

Property	Value	Operational Implication
Flash Point	35°C	Ignitable at warm ambient temperatures.[1]
Auto-ignition	343°C	Thermal stability is moderate. [1]
Water Solubility	~77 g/L	Do not pour down drains. High BOD/COD load violates municipal discharge permits.[1]
Vapor Density	2.55 (Air=1)	Vapors sink.[1] Accumulate in sumps/low spots.

Butanol Waste Decision Workflow



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Figure 1: Decision logic for classifying Butan-1-ol waste streams to ensure RCRA compliance.

Hafnium (Hf): The Pyrophoric Hazard

CAS: 7440-58-6 | Hazards: Pyrophoric (Dust), Explosion (Fines + Moisture)[1][2]

Hafnium behaves differently depending on its physical state. Bulk hafnium (rods, foil) is relatively inert. Hafnium powder/sponge/fines are explosively unstable.

The Mechanism of Hazard

Hafnium fines have a massive surface-to-volume ratio.[2] They react with oxygen and nitrogen in the air, generating heat. If this heat cannot dissipate (e.g., in a dry waste bin), the metal reaches auto-ignition temperature.

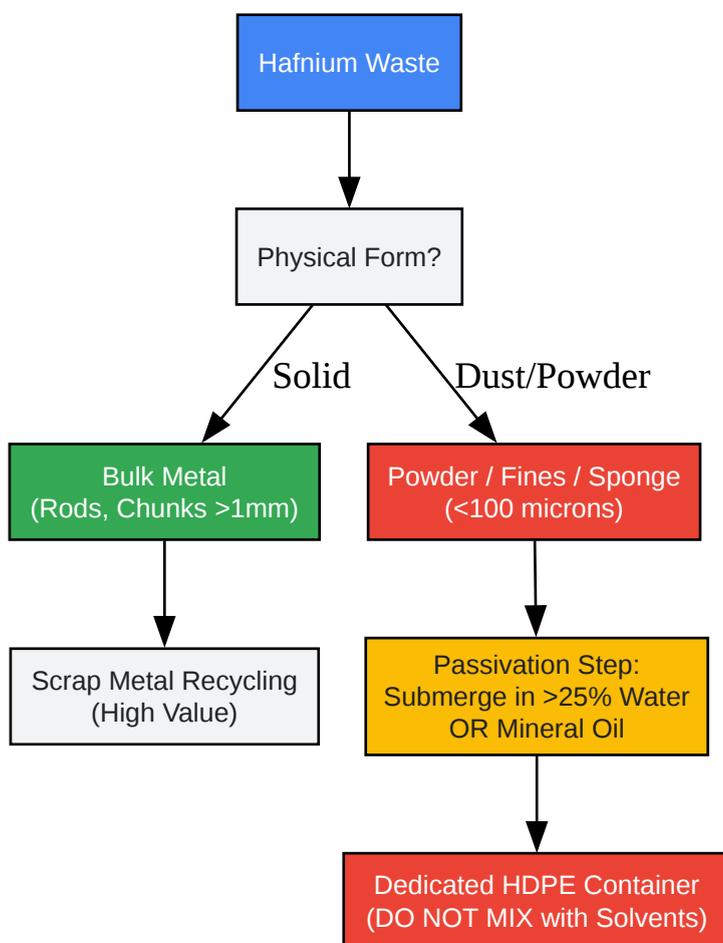
- Reaction:
- Water Hazard: Burning Hafnium strips oxygen from water, releasing Hydrogen gas (). This causes a secondary hydrogen explosion.

Disposal Protocol: The "25% Water Rule"

Contrary to the "no water on fire" rule, storage of Hafnium fines requires water for passivation.

- Passivation: Hafnium fines must be kept wet with at least 25% water by volume during storage.[3] The water acts as a heat sink, preventing the auto-oxidation heat from reaching ignition temperature.
- Container: Use a dedicated, wide-mouth plastic jar (HDPE). Never use glass (shrapnel risk).
- Labeling: "DANGER: FLAMMABLE SOLID. HAFNIUM FINES. KEEP WET."

Hafnium Waste Stabilization Workflow



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Figure 2: Stabilization workflow for Hafnium.[1][2] Note the critical distinction between bulk metal and reactive fines.

The Intersection: Mixed Waste Scenarios

Scenario: You have performed a reaction using Hafnium powder suspended in Butan-1-ol (e.g., alkoxide synthesis).

The Danger: You have a flammable solvent (fuel) mixed with a pyrophoric metal (ignition source). If the solvent evaporates, the dry Hafnium will ignite the remaining Butanol vapors.

Safe Deactivation Protocol

- Do NOT filter to dryness. Never leave the Hafnium filter cake to dry on a funnel. It will ignite.

- Quenching:
 - Dilute the reaction mixture with a less volatile, inert solvent if possible.
 - Slowly quench active Hf species.
- Disposal:
 - Transfer the slurry (Hf + Butanol) into a container pre-charged with inert mineral oil or a compatible high-flashpoint liquid that suppresses dust.
 - Label: "FLAMMABLE LIQUID + PYROPHORIC METAL. DO NOT OPEN."
 - Notify your waste vendor (e.g., Clean Harbors, Veolia) specifically about this mixture. They generally require it to be lab-packed separately.

Emergency Response Procedures

Incident Type	Response Protocol	Extinguishing Agent
Butanol Fire	Standard Flammable Liquid response. ^[1]	Class B (CO ₂ , Dry Chemical, Foam). ^[1]
Hafnium Fire	Isolate. Do not disturb burning powder. ^{[3][4][5][6][7]}	Class D ONLY (Met-L-X, Dry Sand, Dry Salt). ^[1]
Mixed Fire	EXTREME DANGER. The water in foam will react with Hf.	Class D is priority. ^[1] Smother with dry sand. ^[5] Evacuate.

Scientific Note on Firefighting: Never use water, CO₂, or Halon on a Hafnium fire.^[3]

- Water: Causes Hydrogen explosion.^{[4][8]}
- CO₂: Hafnium burns in CO₂ ().
- Halon: Reacts explosively to form Hafnium halides.

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